

A Technical Guide to 2-Bromooctane for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 2-Bromooctane

Cat. No.: B146060

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An in-depth overview of the commercial availability, key chemical properties, and synthetic applications of **2-bromooctane**, a versatile reagent in organic synthesis.

Introduction

2-Bromooctane is a secondary alkyl halide that serves as a valuable building block in organic chemistry. Its utility stems from the presence of a bromine atom on the second carbon of an eight-carbon chain, providing a reactive site for nucleophilic substitution and the formation of organometallic reagents. This guide offers a comprehensive overview of its commercial availability, key properties, and common applications, with a focus on experimental protocols relevant to researchers in the chemical and pharmaceutical sciences.

Commercial Availability and Suppliers

2-Bromooctane is readily available from a variety of chemical suppliers in research and bulk quantities. Purity levels typically range from 85% to over 98%, with the common impurity being 3-bromooctane. For specialized applications requiring stereospecificity, enantiomerically pure forms, such as (R)-**2-bromooctane** and (S)-**2-bromooctane**, are also commercially available. Below is a summary of representative suppliers and their offerings.

Supplier	Product Name	CAS Number	Purity	Available Quantities
TCI America	2-Bromooctane (contains 3-Bromooctane)	557-35-7	>85.0% (GC)	25g, Bulk
CymitQuimica	2-Bromooctane	557-35-7	95%	5g, 25g, 100g
Lab Pro Inc.	2-Bromooctane (contains 3-Bromooctane)	557-35-7	Min. 85.0% (GC)	25g
ChemSrc	2-Bromooctane	557-35-7	85.0%	25g
ChemicalBook	2-Bromooctane	557-35-7	98%, 99%	Inquire for quantities
JHECHEM CO LTD	2-Bromooctane	557-35-7	Not specified	Inquire for quantities
Parchem	(R)-2-Bromooctane	999-06-4	Not specified	Inquire for quantities

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Key Synthetic Applications and Experimental Protocols

2-Bromooctane is primarily utilized in two major classes of reactions: nucleophilic substitution reactions (typically S_N2) and the formation of Grignard reagents. These reactions allow for the introduction of the octan-2-yl group into a wide range of molecules, a valuable modification in the synthesis of complex organic targets and in drug discovery to modulate lipophilicity.

Nucleophilic Substitution: Synthesis of 2-Cyanooctane (S_N2 Reaction)

A classic application of **2-bromooctane** is in S_N2 reactions, where a nucleophile attacks the carbon bearing the bromine, leading to the displacement of the bromide ion. The reaction with cyanide, for instance, is a common method for introducing a nitrile group, which is a versatile precursor to carboxylic acids, amines, and other functional groups.

This protocol describes the synthesis of 2-cyanooctane via the reaction of **2-bromooctane** with sodium cyanide in a polar aprotic solvent, which favors the S_N2 mechanism.

Materials:

- **2-Bromooctane** (1.0 eq)
- Sodium cyanide (NaCN) (1.2 eq)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature control
- Condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry round-bottom flask equipped with a magnetic stir bar and a condenser, dissolve sodium cyanide (1.2 eq) in anhydrous DMSO.
- With vigorous stirring, add **2-bromooctane** (1.0 eq) to the solution at room temperature.
- Heat the reaction mixture to 60-70°C and maintain this temperature for 12-24 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and extract with diethyl ether (3 x volume of the aqueous layer).
- Combine the organic extracts and wash successively with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure 2-cyanoctane.



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Caption: Workflow for the S_N2 synthesis of 2-cyanoctane.

Grignard Reagent Formation and Reaction

2-Bromooctane can be used to prepare the corresponding Grignard reagent, 2-octylmagnesium bromide. This organometallic compound is a powerful nucleophile and a strong base, widely used for the formation of new carbon-carbon bonds by reacting with electrophiles such as aldehydes, ketones, and esters.

This protocol outlines the formation of 2-octylmagnesium bromide and its subsequent reaction with a generic aldehyde (R-CHO) to form a secondary alcohol. Strict anhydrous conditions are critical for the success of this reaction.

Materials:

- Magnesium turnings (1.2 eq)
- Iodine (a single crystal)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- **2-Bromooctane** (1.0 eq)
- Aldehyde (R-CHO) (1.0 eq)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Three-neck round-bottom flask
- Reflux condenser
- Pressure-equalizing dropping funnel
- Inert gas supply (Nitrogen or Argon)
- Magnetic stirrer and stir bar

Procedure:

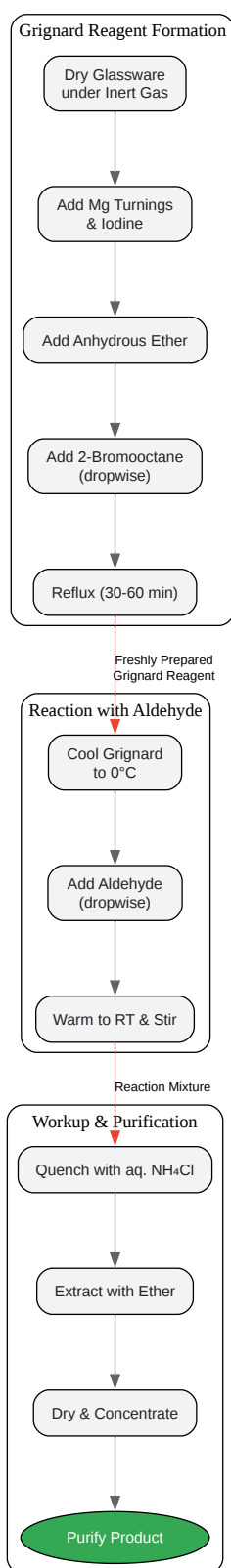
Part A: Formation of the Grignard Reagent

- Assemble a dry three-neck flask with a reflux condenser, a dropping funnel, and an inlet for inert gas. Flame-dry the glassware under a stream of inert gas to remove any traces of moisture.
- Place magnesium turnings (1.2 eq) and a small crystal of iodine in the flask.
- Add a small amount of anhydrous diethyl ether to just cover the magnesium.

- In the dropping funnel, prepare a solution of **2-bromooctane** (1.0 eq) in anhydrous diethyl ether.
- Add a small portion of the **2-bromooctane** solution to the magnesium suspension to initiate the reaction. Initiation is indicated by the disappearance of the iodine color and gentle bubbling. Gentle warming may be required.
- Once the reaction has started, add the remaining **2-bromooctane** solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent. The solution will appear grayish and turbid.

Part B: Reaction with an Aldehyde

- Cool the freshly prepared Grignard reagent solution to 0°C using an ice bath.
- Prepare a solution of the aldehyde (1.0 eq) in anhydrous diethyl ether and add it to the dropping funnel.
- Add the aldehyde solution dropwise to the stirred Grignard reagent at 0°C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate to obtain the crude secondary alcohol, which can be further purified by column chromatography or distillation.



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Caption: Workflow for Grignard reagent formation and reaction.

Safety and Handling

2-Bromooctane is a combustible liquid and should be handled with appropriate safety precautions. It is an irritant to the skin and eyes. Always work in a well-ventilated fume hood and wear personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry, and well-ventilated area away from heat and open flames. It may be light-sensitive, so storage in a dark bottle is recommended. Refer to the Safety Data Sheet (SDS) from the supplier for complete safety information.

Conclusion

2-Bromooctane is a commercially accessible and synthetically versatile secondary alkyl halide. Its utility in fundamental organic transformations, such as S_N2 reactions and Grignard reagent formation, makes it a valuable tool for researchers and professionals in drug development and chemical synthesis. The experimental protocols provided in this guide offer a starting point for its practical application in the laboratory.

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